

An In-depth Technical Guide to 2,5-Dimethylphenylhydroxylamine: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 2,5-Dimethylphenylhydroxylamine

CAS No.: 3096-64-8

Cat. No.: B14749696

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This guide provides a comprehensive technical overview of **2,5-Dimethylphenylhydroxylamine**, a significant chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the molecule's fundamental properties, synthesis protocols, key chemical behaviors, and its emerging role in modern chemical and pharmaceutical research.

Core Molecular Attributes of 2,5-Dimethylphenylhydroxylamine

2,5-Dimethylphenylhydroxylamine, also known as N-(2,5-dimethylphenyl)hydroxylamine, is an aromatic hydroxylamine derivative. Its structure features a hydroxylamine moiety (-NHOH) attached to a 2,5-dimethylphenyl group. This substitution pattern significantly influences its electronic properties and reactivity.

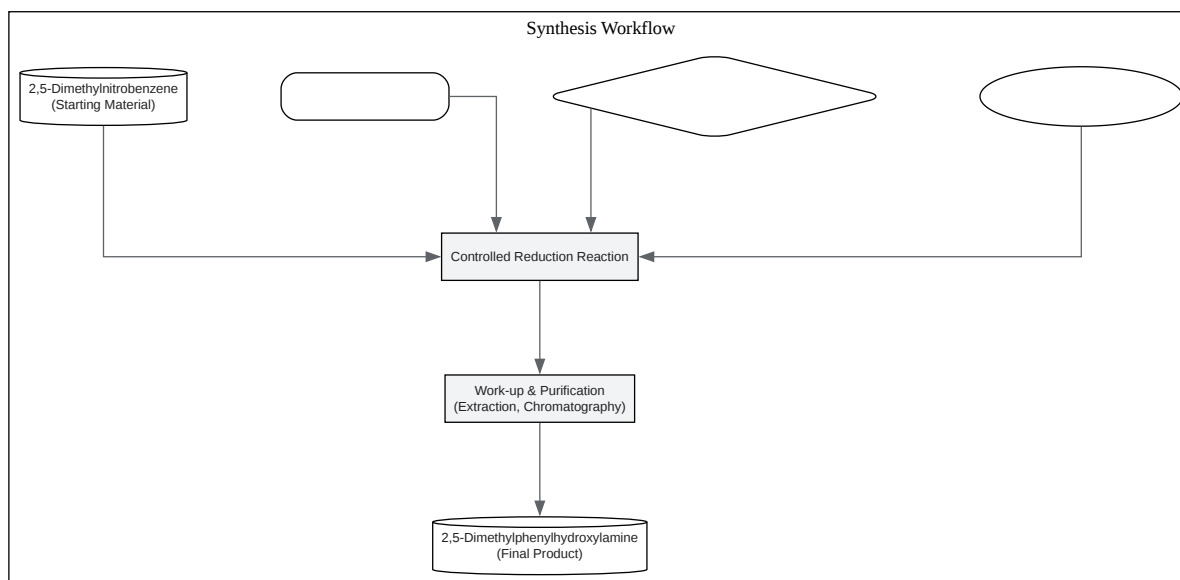
Quantitative Data Summary

Property	Value
Chemical Formula	C ₈ H ₁₁ NO
Molecular Weight	139.18 g/mol
Appearance	Expected to be a solid or oil
Solubility	Expected to be soluble in organic solvents

Synthesis and Experimental Protocols

The primary and most established method for the synthesis of N-arylhydroxylamines is the selective reduction of the corresponding nitroaromatic compounds.^{[1][2]} This approach offers high yields and is adaptable to various substituted nitroarenes.

Workflow for the Synthesis of 2,5-Dimethylphenylhydroxylamine



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Caption: A generalized workflow for the synthesis of **2,5-Dimethylphenylhydroxylamine**.

Detailed Experimental Protocol: Catalytic Hydrogenation

This protocol is a representative method adapted from established procedures for the selective reduction of nitroaromatics.^[3]

- **Reactor Setup:** A multi-necked round-bottom flask is equipped with a magnetic stirrer, a condenser, and an inlet for an inert gas (e.g., nitrogen or argon).

- **Charging the Reactor:** The flask is charged with 2,5-dimethylnitrobenzene (1 equivalent) and a suitable solvent, such as ethanol.
- **Catalyst Addition:** A catalytic amount of a supported platinum catalyst (e.g., 5% Pt/C) is added to the mixture.
- **Reaction Initiation:** The system is purged with hydrogen gas, and the reaction is stirred vigorously at room temperature under a hydrogen atmosphere (1 atm).
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to ensure the selective formation of the hydroxylamine and minimize over-reduction to the corresponding aniline.
- **Work-up:** Upon completion, the catalyst is removed by filtration through a pad of celite. The solvent is then removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel to yield pure **2,5-dimethylphenylhydroxylamine**.

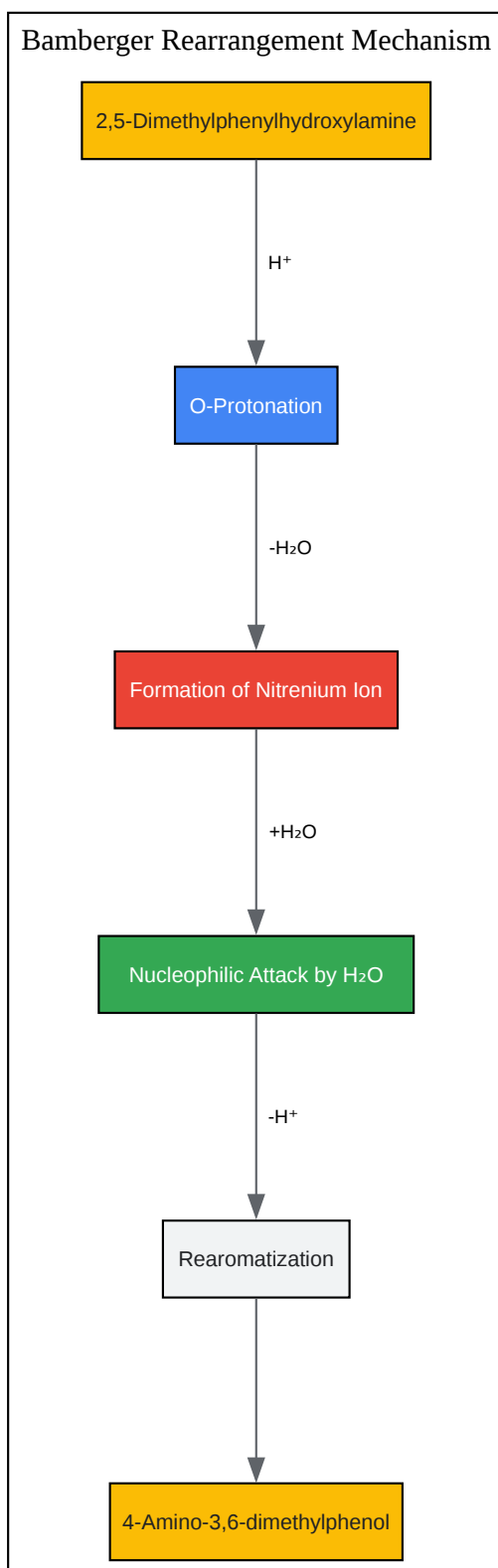
Chemical Reactivity and Mechanistic Insights

A hallmark of N-arylhydroxylamines is their susceptibility to the Bamberger rearrangement, an acid-catalyzed transformation that yields p-aminophenols.^{[1][4][5]} This reaction is of significant synthetic utility and provides insight into the electronic nature of the molecule.

The Bamberger Rearrangement of 2,5-Dimethylphenylhydroxylamine

In the presence of a strong aqueous acid, such as sulfuric acid, **2,5-dimethylphenylhydroxylamine** will rearrange to form 4-amino-3,6-dimethylphenol.

Reaction Mechanism:



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Caption: The mechanistic pathway of the Bamberger rearrangement.

The mechanism is initiated by the protonation of the hydroxylamine's oxygen atom, which is followed by the loss of a water molecule to form a reactive nitrenium ion intermediate.^{[1][5]} This electrophilic species is then attacked by water at the para position, and subsequent rearomatization through deprotonation yields the final aminophenol product.^[6]

Analytical Characterization

The structural elucidation of **2,5-dimethylphenylhydroxylamine** relies on a combination of standard spectroscopic techniques.

Expected Spectroscopic Data

Technique	Expected Features
¹ H NMR	- Signals in the aromatic region (approx. 6.5-7.5 ppm) corresponding to the protons on the phenyl ring. - Singlets for the two methyl groups (approx. 2.0-2.5 ppm). - Broad signals for the N-H and O-H protons, which may be exchangeable with D ₂ O. ^[7]
¹³ C NMR	- Resonances in the aromatic region (approx. 110-150 ppm). - Signals for the two methyl carbons (approx. 15-25 ppm).
IR Spectroscopy	- N-H and O-H stretching vibrations in the region of 3200-3600 cm ⁻¹ . - C-H stretching vibrations from the aromatic and methyl groups (approx. 2850-3100 cm ⁻¹). - C=C stretching vibrations from the aromatic ring (approx. 1450-1600 cm ⁻¹). ^[8]
Mass Spectrometry	- A molecular ion peak corresponding to the molecular weight of the compound. - Characteristic fragmentation patterns, including α-cleavage adjacent to the nitrogen atom. ^{[7][9]}

Applications in Research and Development

The 2,5-dimethylphenyl scaffold is a recognized pharmacophore in medicinal chemistry, notably in the development of antimicrobial agents.^[10] While direct applications of **2,5-dimethylphenylhydroxylamine** are still emerging, its structural motifs and reactivity make it a valuable precursor and research tool.

- **Precursor for Bioactive Molecules:** Through reactions like the Bamberger rearrangement, it can be converted into substituted aminophenols, which are key building blocks for pharmaceuticals and other fine chemicals.^{[2][4]}
- **Enzyme Inhibition Studies:** Hydroxylamine derivatives are known to act as enzyme inhibitors, and **2,5-dimethylphenylhydroxylamine** could be explored in this context for various therapeutic targets.
- **Materials Science:** The reactivity of the hydroxylamine and the aromatic ring allows for its potential incorporation into novel polymers and functional materials.

Safety and Handling

N-arylhydroxylamines should be handled with care due to their potential reactivity and toxicity.

- **General Precautions:** Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work in a well-ventilated fume hood.
- **Storage:** Store in a cool, dry, and dark place, preferably under an inert atmosphere to prevent degradation.
- **Incompatibilities:** Avoid contact with strong acids (which can induce the Bamberger rearrangement) and strong oxidizing agents.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for chemical waste.

Conclusion

2,5-Dimethylphenylhydroxylamine is a versatile chemical compound with well-defined synthetic pathways and predictable chemical reactivity. Its structural relationship to the medically important 2,5-dimethylphenyl scaffold, combined with the unique properties of the

hydroxylamine functional group, positions it as a compound of interest for further research and development in both pharmaceutical and material sciences.

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